

Application Notes and Protocols: Preparation of Psora-4 Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Psora-4

Cat. No.: B1678303

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Psora-4 is a potent and selective small-molecule inhibitor of the voltage-gated potassium channel Kv1.3, with an EC₅₀ of 3 nM.^{[1][2][3]} This channel is a key regulator of T-lymphocyte activation, making **Psora-4** a valuable tool for immunological research and a potential therapeutic agent for autoimmune diseases.^[4] Proper preparation of **Psora-4** stock solutions is critical for accurate and reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of **Psora-4** stock solutions in dimethyl sulfoxide (DMSO), along with relevant physicochemical data and a summary of its mechanism of action.

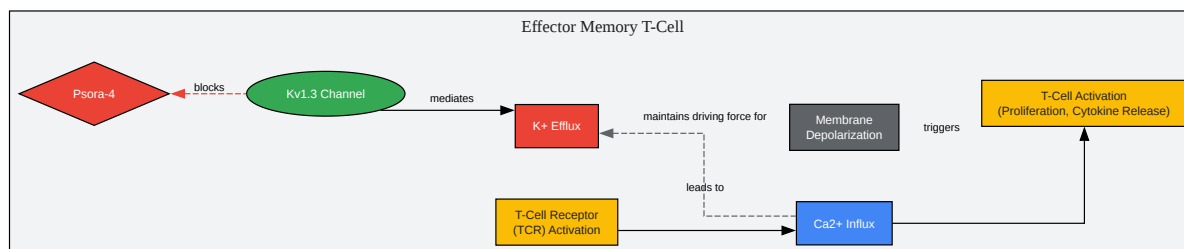
Physicochemical Properties of Psora-4

A summary of the key quantitative data for **Psora-4** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	334.37 g/mol	[2][5]
Molecular Formula	C ₂₁ H ₁₈ O ₄	[1][5]
CAS Number	724709-68-6	[1][5]
Appearance	Crystalline solid	[1]
Purity	≥98%	[1]
Solubility in DMSO	10 - 16.72 mg/mL (29.91 - 50 mM)	[1][2]
Storage Temperature (Solid)	-20°C	[1][5]
Storage of Stock Solution	-20°C or -80°C	[2][3]
Stability (Solid)	≥ 4 years at -20°C	[1]

Mechanism of Action: Kv1.3 Inhibition

Psora-4 exerts its immunomodulatory effects by selectively blocking the Kv1.3 potassium channel.[1][2] These channels play a crucial role in maintaining the membrane potential of T-lymphocytes. Upon T-cell activation, an influx of calcium (Ca²⁺) is required for downstream signaling events that lead to proliferation and cytokine production. The efflux of potassium (K⁺) through Kv1.3 channels is essential to counterbalance the Ca²⁺ influx and maintain the negative membrane potential required for sustained Ca²⁺ entry. By blocking Kv1.3, **Psora-4** inhibits K⁺ efflux, leading to membrane depolarization. This depolarization reduces the driving force for Ca²⁺ entry, thereby dampening T-cell activation, proliferation, and inflammatory responses.[5] **Psora-4** preferentially binds to the C-type inactivated state of the channel.[6]



[Click to download full resolution via product page](#)

Caption: Signaling pathway of **Psora-4**-mediated inhibition of T-cell activation.

Experimental Protocol: Preparing a 10 mM Psora-4 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Psora-4** in DMSO. Adjust the calculations accordingly for different desired concentrations.

Materials:

- **Psora-4** (solid)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer

- Ultrasonic bath (optional)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

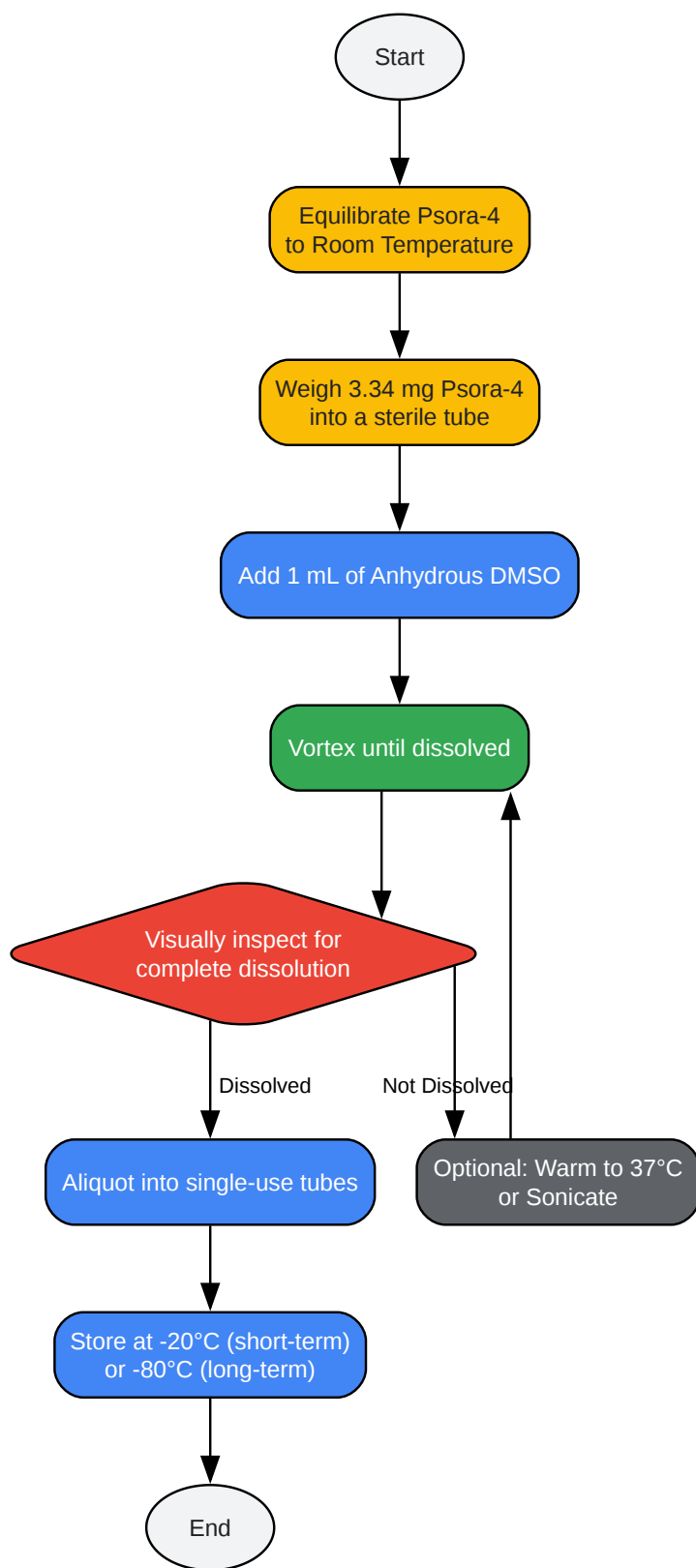
Procedure:

- Pre-weighing Preparations:
 - Before opening, allow the vial of **Psora-4** to equilibrate to room temperature for at least 15-20 minutes to prevent condensation of moisture.
 - Ensure all equipment is clean and properly calibrated.
 - Work in a chemical fume hood to minimize inhalation of the powder.
- Weighing **Psora-4**:
 - Tare a sterile microcentrifuge tube or vial on the analytical balance.
 - Carefully weigh the desired amount of **Psora-4** solid into the tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.34 mg of **Psora-4**.
 - Calculation: $\text{Mass (mg)} = \text{Desired Volume (L)} \times \text{Desired Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.001 \text{ L} \times 0.010 \text{ mol/L} \times 334.37 \text{ g/mol} \times 1000 \text{ mg/g} = 3.34 \text{ mg}$
- Dissolving in DMSO:
 - Add the calculated volume of DMSO to the tube containing the **Psora-4** solid. To continue the example, add 1 mL of DMSO.
 - Cap the tube securely.
- Solubilization:
 - Vortex the solution vigorously for 1-2 minutes until the solid is completely dissolved.

- Visually inspect the solution against a light source to ensure there are no visible particulates.
- If the compound does not readily dissolve, brief sonication in an ultrasonic water bath (5-10 minutes) or gentle warming of the tube to 37°C for 10 minutes can aid in dissolution.^[5]
- Storage:
 - For short-term storage (up to 1 month), the stock solution can be stored at -20°C.^{[2][3]}
 - For long-term storage (up to 6 months), aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and store at -80°C.^{[2][3]}
 - Protect the stock solution from light by using amber vials or by wrapping the tubes in aluminum foil.

Safety Precautions:

- **Psora-4** is a bioactive small molecule. Standard laboratory PPE should be worn at all times.
- DMSO is a penetrant and can carry dissolved compounds through the skin. Avoid direct contact with the skin and eyes.
- Handle the solid powder in a well-ventilated area or a chemical fume hood.



[Click to download full resolution via product page](#)

Caption: Workflow for preparing a 10 mM **Psora-4** stock solution in DMSO.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. invivochem.net [invivochem.net]
- 4. Psora-4, a Kv1.3 Blocker, Enhances Differentiation and Maturation in Neural Progenitor Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. apexbt.com [apexbt.com]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of Psora-4 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1678303#preparing-psora-4-stock-solution-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com